

High-performance liquid chromatography (HPLC) method for Ormeloxifene quantification

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Compound of Interest

Compound Name: Ormeloxifene

CAS No.: 51423-20-2

Cat. No.: B1196478

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Application Note: High-Performance Liquid Chromatography (HPLC) Quantification of **Ormeloxifene**

Introduction & Scope

Ormeloxifene (also known as Centchroman) is a non-steroidal Selective Estrogen Receptor Modulator (SERM) used primarily as a once-weekly oral contraceptive and for the management of dysfunctional uterine bleeding. Unlike hormonal contraceptives, it does not suppress ovulation but rather modulates the estrogen receptor to prevent implantation.

Precise quantification of **Ormeloxifene** is critical for Quality Control (QC) in pharmaceutical formulations and pharmacokinetic studies. This Application Note details a robust, stability-indicating Reversed-Phase HPLC (RP-HPLC) method designed to separate **Ormeloxifene** from potential degradation products and excipients.

Key Advantages of this Protocol:

- **Stability Indicating:** Capable of resolving the parent drug from oxidative, acidic, and thermal degradation products.[1][2]
- **High Sensitivity:** Optimized UV detection for low-level quantification.

- Robustness: Validated parameters ensuring reproducibility across different instrument platforms.

Scientific Rationale & Method Design

To design an effective HPLC method, one must understand the physicochemical properties of the analyte.

- Hydrophobicity (LogP): **Ormeloxifene** is highly lipophilic with a LogP value of approximately 7.[3]04. This necessitates the use of a non-polar stationary phase, specifically C18 (Octadecylsilane), which provides strong hydrophobic interaction for retention.
- Ionization (pKa): The molecule contains a pyrrolidino-ethoxy group.[3] While literature values vary, effective retention and peak shape are achieved when the mobile phase pH controls the ionization state of the nitrogen. This method utilizes a Phosphate Buffer (pH ~6.85) combined with organic modifiers.[1][2] At this pH, the method balances the suppression of silanol activity on the column with adequate retention time.
- Mobile Phase Composition: A ternary mixture of Methanol, Acetonitrile, and Phosphate Buffer is employed.[1][2] The dual organic phase (MeOH/ACN) is superior to a single solvent for this analyte, as Acetonitrile sharpens the peak shape while Methanol modulates the selectivity, preventing the co-elution of degradation impurities.

Experimental Protocol

Instrumentation & Reagents

- HPLC System: Agilent 1260 Infinity II / Shimadzu LC-20AT or equivalent with PDA (Photodiode Array) or UV Detector.
- Column: Agilent Zorbax Eclipse XDB-C18 (250 mm × 4.6 mm, 5 μm) or Phenomenex Luna C18.
- Solvents: HPLC Grade Acetonitrile (ACN), Methanol (MeOH), Milli-Q Water.
- Buffer Reagents: Potassium Dihydrogen Orthophosphate (

), Orthophosphoric Acid (

).

Chromatographic Conditions

Parameter	Setting
Mobile Phase	Methanol : Acetonitrile : Phosphate Buffer (pH 6.85) Ratio: 45 : 45 : 10 (v/v/v)
Flow Rate	1.0 mL/min
Column Temperature	Ambient (25°C)
Detection Wavelength	232 nm (Primary) or 278 nm (Secondary confirmation)
Injection Volume	20 µL
Run Time	~10 - 12 minutes (Retention time ~7.1 min)
Elution Mode	Isocratic

Preparation of Solutions

A. Buffer Preparation (pH 6.85):

- Dissolve 2.72 g of Potassium Dihydrogen Orthophosphate () in 1000 mL of HPLC-grade water to make a 0.02 M solution.
- Adjust the pH to 6.85 ± 0.05 using dilute Orthophosphoric Acid or NaOH.
- Filter through a 0.45 µm membrane filter and degas.

B. Standard Stock Solution:

- Weigh accurately 10 mg of **Ormeloxifene** Reference Standard.
- Transfer to a 10 mL volumetric flask.

- Dissolve in ~5 mL of Mobile Phase (sonicate if necessary).
- Make up to volume with Mobile Phase to obtain 1000 µg/mL.

C. Working Standard Solution:

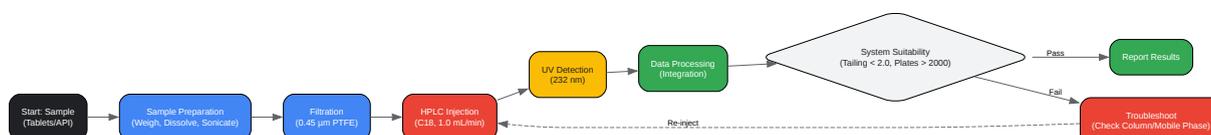
- Dilute the Stock Solution to prepare a series of calibration standards ranging from 2 µg/mL to 12 µg/mL (e.g., take 0.1 mL of stock into 10 mL flask for 10 µg/mL).

D. Sample Preparation (Tablet Formulation):

- Weigh 20 tablets and determine the average weight. Grind to a fine powder.
- Weigh powder equivalent to 10 mg of **Ormeloxifene**.
- Transfer to a 100 mL volumetric flask. Add 70 mL Mobile Phase.
- Sonicate for 20 minutes to ensure complete extraction.
- Make up to volume with Mobile Phase.[2]
- Centrifuge at 2500 rpm for 10 min or filter through 0.45 µm syringe filter.

Analytical Workflow Visualization

The following diagram illustrates the critical path from sample preparation to data analysis, highlighting the decision points for Quality Assurance.



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Figure 1: Analytical workflow for **Ormeloxifene** quantification, including critical System Suitability Testing (SST) checkpoints.

Method Validation & Performance Criteria

This method is validated according to ICH Q2(R1) guidelines. The following performance metrics ensure the method is "fit for purpose."

Validation Parameter	Acceptance Criteria / Result	Protocol Note
Linearity		Range: 2 – 12 µg/mL.[1] Essential for accurate dosing checks.
Precision (Repeatability)	RSD < 2.0%	Based on 6 replicate injections of the standard.
Accuracy (Recovery)	98.0% – 102.0%	Spiked placebo recovery at 50%, 100%, and 150% levels.
LOD / LOQ	LOD: ~0.11 µg/mL LOQ: ~0.32 µg/mL	Ensures sensitivity for residual analysis.
Specificity	Resolution > 2.0	No interference from excipients or degradation products (acid/alkali stress).
System Suitability	Tailing Factor < 2.0 Theoretical Plates > 2000	Must be verified before every sample batch.

Troubleshooting & Expert Tips

- **Peak Tailing:** **Ormeloxifene** contains amine groups that can interact with residual silanols on the C18 column. If Tailing Factor > 1.5, ensure the buffer pH is strictly 6.85. If the column is old, a "base-deactivated" C18 column (e.g., Agilent Zorbax Eclipse Plus) is recommended.

- Retention Time Drift: The ternary mobile phase (MeOH/ACN/Buffer) is sensitive to evaporation. Always cap solvent reservoirs and premix the organic phase if using an isocratic pump to prevent ratio fluctuation.
- Sample Solubility: While soluble in methanol, the tablet excipients may not be. The sonication step is non-negotiable to ensure the API is fully released from the matrix before filtration.

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